

4-Propyl-3-heptene molecular formula and weight

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Compound of Interest

Compound Name: 4-Propyl-3-heptene

Cat. No.: B13823074

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Technical Overview of 4-Propyl-3-heptene

This document provides the core chemical data for **4-propyl-3-heptene**, focusing on its molecular formula and weight. The information is presented for researchers, scientists, and professionals in drug development who require precise chemical specifications.

Chemical Structure and Composition

4-Propyl-3-heptene is an unsaturated hydrocarbon. Its structure is defined by a seven-carbon parent chain ("heptane") with a double bond starting at the third carbon ("-3-ene") and a propyl group attached to the fourth carbon ("4-propyl"). This specific arrangement of atoms dictates its fundamental chemical properties.

The molecular formula is derived by summing the constituent atoms. The heptene chain provides 7 carbon atoms, and the propyl substituent adds another 3, for a total of 10 carbon atoms. Based on the rules of alkene nomenclature and valency, the structure contains 20 hydrogen atoms.

Quantitative Chemical Data

The fundamental quantitative descriptors for **4-propyl-3-heptene** are its molecular formula and molecular weight. These values are essential for stoichiometric calculations, analytical characterization, and formulation development. The molecular weight is calculated using the standard atomic weights of its constituent elements, carbon and hydrogen.^{[1][2][3][4]}

Parameter	Value
Molecular Formula	C ₁₀ H ₂₀
Molar Mass	140.27 g/mol

Calculation of Molar Mass:

- Carbon (C): 10 atoms × 12.011 u = 120.11 u[4][5]
- Hydrogen (H): 20 atoms × 1.008 u = 20.16 u[2]
- Total Molecular Weight: 120.11 u + 20.16 u = 140.27 u (or g/mol)

Note on Inapplicable Content: The user's request included requirements for experimental protocols and Graphviz diagrams of signaling pathways. These elements are highly relevant for technical papers on biological or process-oriented topics but are not applicable to the determination of a chemical's molecular formula and weight, which is a static, calculated property. Therefore, no experimental workflows or logical diagrams are included.

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